

A Comprehensive Technical Guide to Boc-propargylamine (CAS No. 92136-39-5)

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Compound of Interest

Compound Name: Boc-Propargylamine

Cat. No.: B032232

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of N-tert-butoxycarbonyl-propargylamine (**Boc-propargylamine**), a key reagent in bioconjugation and organic synthesis.

Physicochemical Properties

Boc-propargylamine is a stable, off-white to light yellow solid at room temperature.^[1] It is a valuable building block in chemical synthesis due to its dual functionality: a terminal alkyne for "click" chemistry and a Boc-protected amine for controlled reactions.

Table 1: Physicochemical Data for **Boc-propargylamine**

Property	Value
CAS Number	92136-39-5
Molecular Formula	C ₈ H ₁₃ NO ₂ [1][2][3]
Molecular Weight	155.19 g/mol [2][3][4]
Appearance	Off-white to light yellow solid[1]
Melting Point	40-44 °C[4][5][6][7][8][9]
Boiling Point	170 °C at 14 mmHg[5][6][10]
Solubility	Soluble in chloroform and DMSO[1][5][10][11] [12][13][14]
Storage	2-8°C, protected from light and moisture[2][4][5] [15][16]

Synthesis and Purification

A common and efficient method for the synthesis of **Boc-propargylamine** involves the protection of propargylamine with di-tert-butyl dicarbonate (Boc₂O).

Experimental Protocol: Synthesis of Boc-propargylamine

Materials:

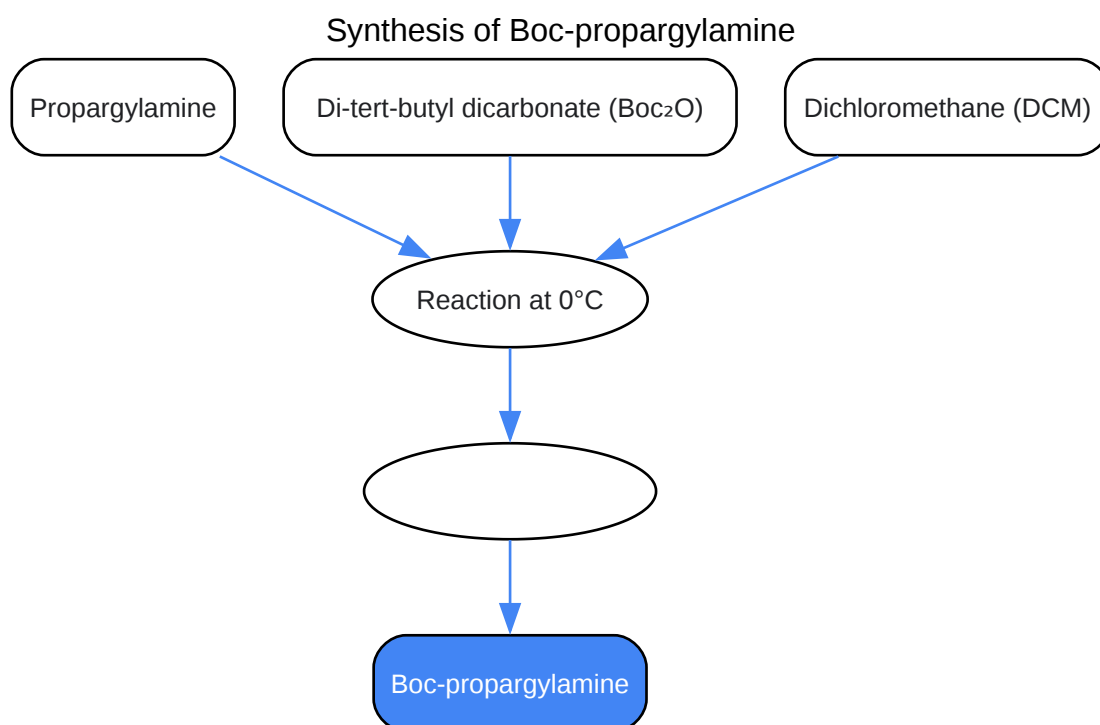
- Propargylamine
- Di-tert-butyl dicarbonate (Boc₂O)
- Dichloromethane (DCM)
- Stir plate and stir bar
- Ice bath
- Round bottom flask

- Rotary evaporator

Procedure:

- Propargylamine (1.0 eq.) is dissolved in dichloromethane in a round bottom flask equipped with a stir bar.
- The flask is cooled to 0 °C in an ice bath.
- Di-tert-butyl dicarbonate (1.0 eq.) is slowly added to the stirred solution.
- The reaction mixture is stirred at 0 °C for 1 hour.^{[5][11]}
- The solvent is removed under reduced pressure using a rotary evaporator.
- The resulting product is dried under high vacuum to yield N-**Boc-propargylamine** as a white solid.^{[5][11]}

Purification: The crude product can often be used without further purification. If necessary, it can be purified by column chromatography on silica gel using a hexane/ethyl acetate gradient.
^{[5][11]}



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Caption: Workflow for the synthesis of **Boc-propargylamine**.

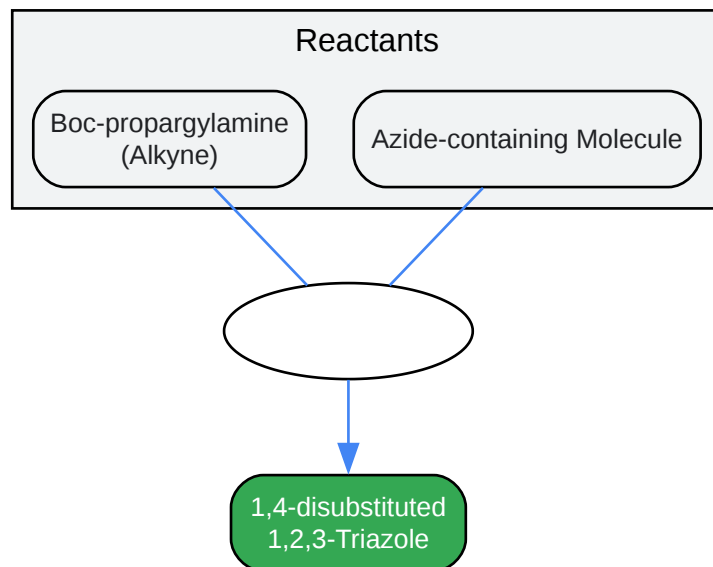
Applications in Research and Development

Boc-propargylamine is a versatile reagent with broad applications in drug discovery, chemical biology, and materials science. Its primary utility stems from the presence of the terminal alkyne group, which readily participates in copper-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry".^[1]

Key Applications:

- Click Chemistry: As an alkyne-containing building block, it is used to introduce a propargyl group into molecules for subsequent conjugation with azide-functionalized molecules, forming stable triazole linkages.^[1]
- Bioconjugation: It serves as a linker for conjugating small molecules, peptides, or probes to biological macromolecules.
- Organic Synthesis: It is a precursor in the synthesis of various complex molecules, including:
 - Triazolobenzylidene-thiazolopyrimidines, which act as CDC25 phosphatase inhibitors.^[5]^[11]
 - Beta-glucan polysaccharide analogs.^[5]^[11]
 - 4,5-disubstituted cyclopentenones via the Pauson-Khand reaction.^[5]^[11]^[12]^[14]

Role of Boc-propargylamine in Click Chemistry

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Caption: **Boc-propargylamine** in copper-catalyzed click chemistry.

Spectroscopic Data

The structural identity of **Boc-propargylamine** can be confirmed by nuclear magnetic resonance (NMR) spectroscopy.

Table 2: NMR Spectroscopic Data for **Boc-propargylamine** in CDCl₃[5][11]

Nucleus	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
¹ H NMR	4.94	br s	-	NH
3.91	d	2.5	CH ₂	
2.23	t	2.5	CH	
1.45	s	-	C(CH ₃) ₃	
¹³ C NMR	155.2	-	-	C=O
80.1	-	-	C≡CH	
79.9	-	-	C(CH ₃) ₃	
71.1	-	-	C≡CH	
28.2	-	-	C(CH ₃) ₃	

Safety and Handling

Boc-propargylamine is irritating to the eyes, respiratory system, and skin.[13] It may be harmful if swallowed. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound.[13] It is sensitive to moisture and should be stored in a cool, dry place.[12][15] For detailed safety information, refer to the Safety Data Sheet (SDS).

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